

4-Cyano-N-methoxy-N-methylbenzamide

physical properties

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Compound of Interest

Compound Name: 4-Cyano-N-methoxy-N-methylbenzamide

Cat. No.: B040521

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An In-depth Technical Guide to 4-Cyano-N-methoxy-N-methylbenzamide

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Cyano-N-methoxy-N-methylbenzamide**, a key intermediate in organic synthesis. The information is tailored for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Core Physical and Chemical Properties

4-Cyano-N-methoxy-N-methylbenzamide, also known as a Weinreb amide, is a versatile reagent in organic chemistry, valued for its role in the synthesis of ketones from organometallic reagents. Its physical form is a solid, and it should be stored in a dry environment at room temperature.^[1]

Data Presentation: Physical Properties

Property	Value	Source
CAS Number	116332-64-0	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.20 g/mol	[1][2]
Physical Form	Solid	[1]
Purity	≥95%	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]
InChI	1S/C10H10N2O2/c1-12(14-2)10(13)9-5-3-8(7-11)4-6-9/h3-6H,1-2H3	[1]
InChI Key	BZGBXNBROBZKLC-UHFFFAOYSA-N	[1]
SMILES	CN(OC)C(=O)C1=CC=C(C=C1)C#N	

Experimental Protocols

While specific experimental data for the melting and boiling points of **4-Cyano-N-methoxy-N-methylbenzamide** are not readily available in the provided search results, the synthesis of analogous Weinreb amides is well-documented. The following is a representative protocol for the synthesis of a similar compound, 4-Fluoro-N-methoxy-N-methylbenzamide, which can be adapted for the synthesis of the title compound by starting with 4-cyanobenzoyl chloride.

General Synthesis of a 4-Substituted-N-methoxy-N-methylbenzamide[3]

This procedure describes the reaction of a 4-substituted benzoyl chloride with N,O-dimethylhydroxylamine hydrochloride.

Materials:

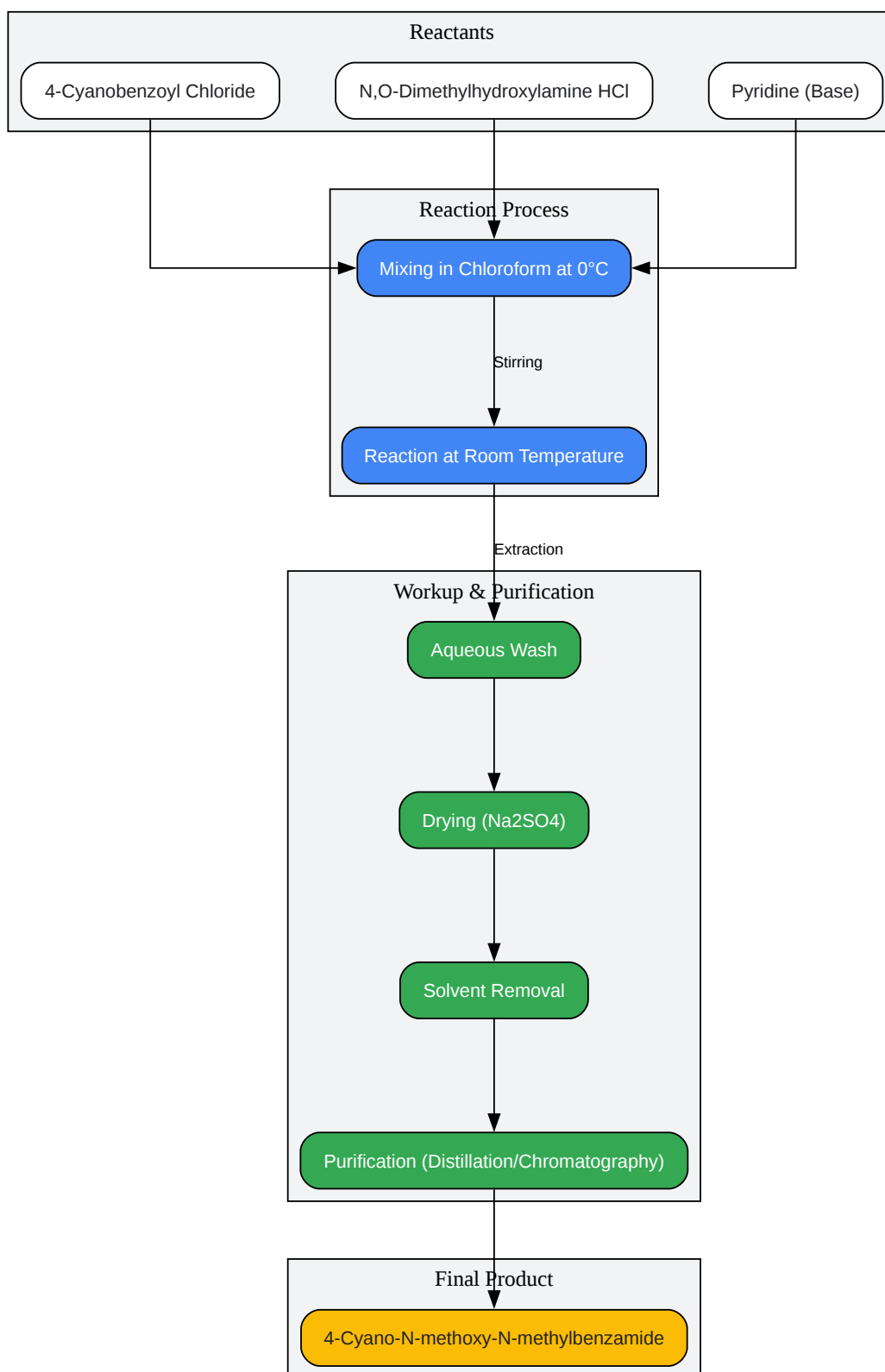
- 4-Cyanobenzoyl chloride
- N,O-dimethylhydroxylamine hydrochloride
- Pyridine
- Chloroform
- Water
- Anhydrous sodium sulfate

Procedure:

- Dissolve 4-cyanobenzoyl chloride and N,O-dimethylhydroxylamine hydrochloride in chloroform and stir the solution at room temperature.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add pyridine to the cooled solution.
- Allow the reaction mixture to gradually warm to room temperature and continue stirring for approximately 1 hour.
- The organic layer is then washed with water, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product.
- The crude product can be further purified by vacuum distillation or column chromatography.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the synthesis of **4-Cyano-N-methoxy-N-methylbenzamide**.



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Synthetic Workflow for **4-Cyano-N-methoxy-N-methylbenzamide**.

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References

- 1. 4-Cyano-N-methoxy-N-methylbenzamide | 116332-64-0 [sigmaaldrich.com]
- 2. 4-Cyano-N-methoxy-N-methylbenzamide | CAS 116332-64-0 | TCIJT | 製品詳細 [tci-chemical-trading.com]
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